

An In-depth Technical Guide to 1-(Benzyloxy)-3-(chloromethyl)benzene

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Compound of Interest

Compound Name: 1-(Benzyloxy)-3-(chloromethyl)benzene

Cat. No.: B139797

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of **1-(Benzyloxy)-3-(chloromethyl)benzene**, a key intermediate in organic synthesis. This document is intended to serve as a valuable resource for professionals in research and development, particularly in the pharmaceutical and chemical industries.

Chemical Identity and Properties

1-(Benzyloxy)-3-(chloromethyl)benzene, also known as 3-(benzyloxy)benzyl chloride, is a disubstituted aromatic compound. Its structure features a benzyl ether and a chloromethyl group attached to a benzene ring at the meta position. This unique combination of functional groups makes it a versatile building block for the synthesis of more complex molecular architectures.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	24033-03-2[1][2][3]
Molecular Formula	C ₁₄ H ₁₃ ClO[2]
Molecular Weight	232.71 g/mol [1][2]
IUPAC Name	1-(Benzyloxy)-3-(chloromethyl)benzene
InChI Key	MKXVKELDRLNWGV-UHFFFAOYSA-N[1]

Table 2: Physical and Chemical Properties

Property	Value
Physical State	Colorless Oil[2]
Boiling Point	Data not available
Melting Point	Not reported[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, Methanol[2]
Storage	Store at 0-8 °C[2]

Spectroscopic Data

While complete spectral data is not readily available in all public databases, the expected spectral characteristics are summarized below based on the compound's structure.

Table 3: Spectroscopic Characteristics

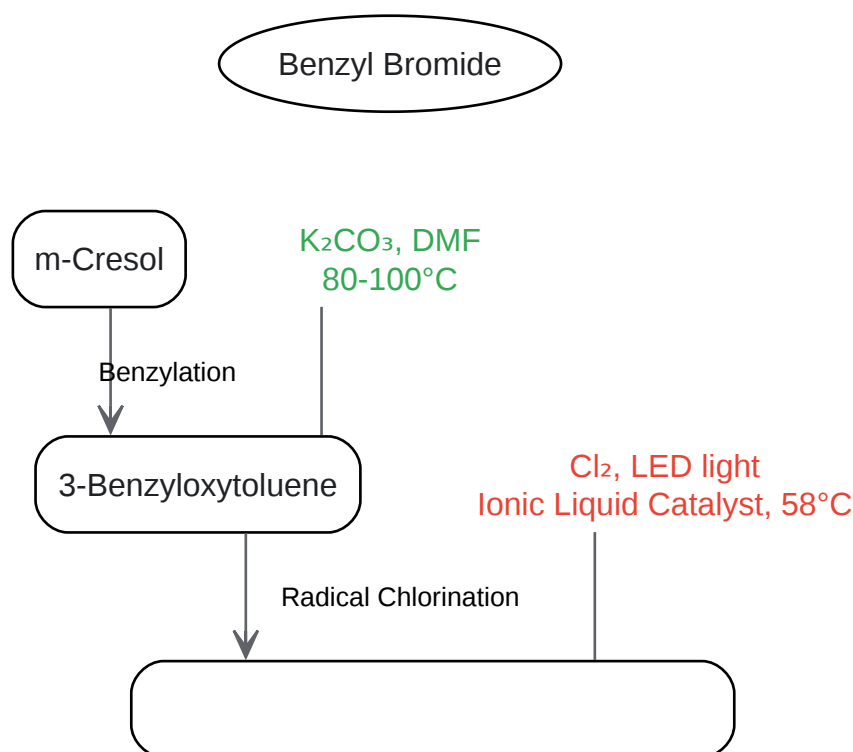
Technique	Expected Data
^1H NMR	Key signals include the benzyloxy methylene protons (CH_2) around δ 4.8–5.2 ppm and the chloromethyl methylene protons (CH_2) around δ 4.5–4.7 ppm. ^[1] Aromatic protons would appear in the δ 6.8–7.5 ppm region.
^{13}C NMR	Expected signals for benzylic carbons, aromatic carbons, and the chloromethyl carbon.
Mass Spec (EI)	The molecular ion peak (M^+) is expected at m/z 232. ^[1] Fragmentation would likely involve the loss of a chlorine atom and cleavage at the benzylic positions.
Infrared (IR)	Characteristic peaks for C-O-C ether stretching, C-H aromatic and aliphatic stretching, and C-Cl stretching.

Synthesis and Experimental Protocols

1-(Benzyloxy)-3-(chloromethyl)benzene can be synthesized through several routes. The following protocols are based on established chemical transformations.

Synthesis from m-Cresol

This two-step synthesis involves the benzylation of m-cresol followed by radical chlorination of the methyl group.



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Caption: Synthesis of **1-(Benzyloxy)-3-(chloromethyl)benzene** from m-Cresol.

Experimental Protocol:

- Step 1: Benzylation of m-Cresol. To a solution of m-cresol in dimethylformamide (DMF), add potassium carbonate (K_2CO_3) as a base.[1] Add benzyl bromide dropwise to the mixture. Heat the reaction mixture to 80-100°C and stir until the reaction is complete (monitored by TLC).[1] The resulting product is 3-benzyloxytoluene, with an approximate yield of 85%.[1]
- Step 2: Radical Chlorination. The 3-benzyloxytoluene is then subjected to radical chlorination.[1] Using a catalyst such as 1-butyl-3-methylimidazolium chloride (0.5 mol%) in a solvent like tetrafluorohexane, chlorine gas is introduced while irradiating with LED light (450 nm) at a temperature of 58°C.[1] This method selectively chlorinates the methyl group, yielding the final product with a high yield (around 99.2%).[1]

Synthesis from 3-Hydroxybenzyl Alcohol

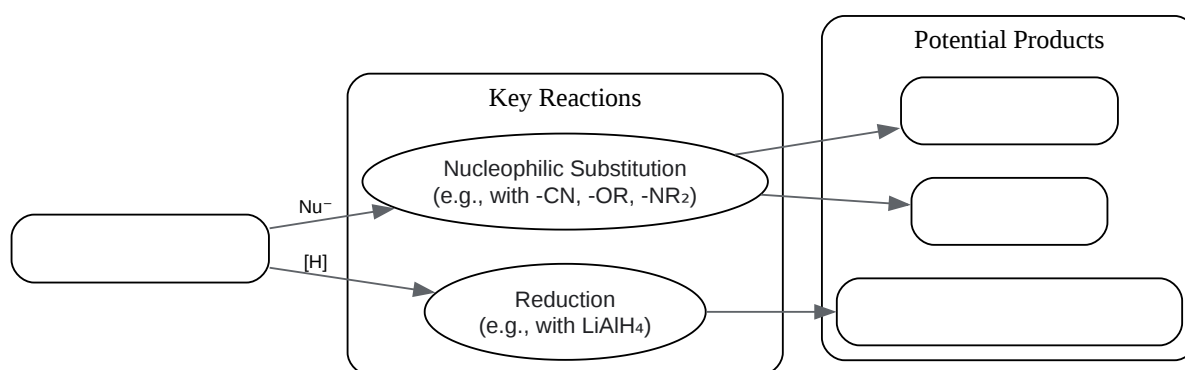
This route involves protecting the hydroxyl group via benzylation, followed by conversion of the alcohol to a chloride.

Experimental Protocol:

- **Step 1: Benzylation of 3-Hydroxybenzyl Alcohol.** In a flask, 3-hydroxybenzyl alcohol is dissolved in tetrahydrofuran (THF). Sodium hydride (NaH) is added as a strong base at 0°C to deprotonate the phenolic hydroxyl group. Benzyl bromide is then added, and the reaction is allowed to warm to room temperature. This step yields 3-benzyloxybenzyl alcohol.
- **Step 2: Conversion to Chloride.** The 3-benzyloxybenzyl alcohol is dissolved in dichloromethane (DCM). Thionyl chloride (SOCl₂) is added, and the mixture is refluxed.^[1] This converts the primary alcohol to the corresponding chloride, **1-(benzyloxy)-3-(chloromethyl)benzene**, with a yield of approximately 90%.^[1]

Reactivity and Applications in Drug Development

The reactivity of **1-(benzyloxy)-3-(chloromethyl)benzene** is primarily dictated by its two functional groups. The benzyloxy group can serve as a protecting group, while the chloromethyl group is an excellent electrophilic site for nucleophilic substitution reactions.



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Caption: Reactivity of **1-(Benzyloxy)-3-(chloromethyl)benzene**.

This compound serves as a crucial starting material or intermediate in the synthesis of a variety of organic molecules.^[1] Its derivatives have been investigated for several potential therapeutic applications:

- **Anti-HIV Activity:** Benzyloxy compounds have been explored in the development of non-nucleoside reverse transcriptase inhibitors (NNRTIs) for the treatment of HIV.^[1]
- **Anti-inflammatory Effects:** Derivatives may possess anti-inflammatory properties, making them candidates for new therapeutic agents for inflammatory diseases.^[1]
- **Anticancer Potential:** The structural motifs present in this compound are found in molecules that have shown cytotoxic effects on cancer cell lines, potentially through the induction of apoptosis.^[1]

Safety and Handling

1-(Benzyloxy)-3-(chloromethyl)benzene is classified as an irritant. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. Work should be conducted in a well-ventilated fume hood.

Table 4: Safety Information

Hazard Information	Precautionary Measures
Hazard Codes	Xi (Irritant) ^[2]
Risk Statements	R36/37/38: Irritating to eyes, respiratory system, and skin. ^[2]
Safety Statements	S26: In case of contact with eyes, rinse immediately with plenty of water and seek medical advice. ^[2]
Transport Information	UN 3077 ^[2]

Always consult the latest Safety Data Sheet (SDS) from the supplier before handling this compound.

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References

- 1. 1-(Benzyloxy)-3-(chloromethyl)benzene | 24033-03-2 | Benchchem [benchchem.com]
- 2. 1-BENZYLOXY-3-CHLOROMETHYL-BENZENE CAS#: 24033-03-2 [m.chemicalbook.com]
- 3. 24033-03-2|1-(Benzyloxy)-3-(chloromethyl)benzene|BLD Pharm [bldpharm.com]
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